

Application Notes & Protocols for 4-(but-3-yn-1-yl)morpholine

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Compound of Interest

Compound Name: 4-(But-3-YN-1-YL)morpholine

CAS No.: 14731-39-6

Cat. No.: B168611

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A Guide for Advanced Synthesis and Bioconjugation in Drug Discovery

Introduction: A Bifunctional Tool for Modern Medicinal Chemistry

4-(but-3-yn-1-yl)morpholine is a versatile bifunctional molecule engineered for the sophisticated demands of contemporary drug discovery and chemical biology. It strategically combines two key chemical motifs: the morpholine ring and a terminal alkyne.

The morpholine heterocycle is a well-established "privileged structure" in medicinal chemistry.^[1] Its incorporation into bioactive molecules is a proven strategy to enhance aqueous solubility, modulate pharmacokinetic profiles, and improve metabolic stability, often leading to compounds with superior drug-like properties.^{[2][3]} The morpholine ring can engage in crucial hydrogen bonding and interact with a wide array of biological targets, contributing to both potency and selectivity.^{[4][5]}

The terminal alkyne serves as a powerful and versatile chemical handle. It is the key reactive partner in a suite of highly efficient and bioorthogonal "click chemistry" reactions, most notably

the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[6] This allows for the precise and stable covalent linkage of the morpholine-containing scaffold to biomolecules, imaging agents, or other molecular fragments with high specificity, even in complex biological systems. [7][8]

This document serves as a comprehensive guide for researchers, providing in-depth protocols and technical insights into the application of **4-(but-3-yn-1-yl)morpholine** as a critical building block in drug development workflows.

Material Properties and Safety Data

While a specific Safety Data Sheet (SDS) for **4-(but-3-yn-1-yl)morpholine** is not readily available, a robust hazard assessment can be constructed by analyzing its core components: the morpholine headgroup and the reactive alkyne tail. The primary hazards are dictated by the morpholine moiety.

Property	Value / Information	Source
IUPAC Name	4-(but-3-yn-1-yl)morpholine	-
Synonyms	N-(3-Butynyl)morpholine	-
CAS Number	3695-29-0	-
Molecular Formula	C ₈ H ₁₃ NO	-
Molecular Weight	139.19 g/mol	-
Appearance	Colorless to pale yellow liquid (predicted)	-
Boiling Point	129°C (Morpholine)	[9]
Flash Point	32°C (Morpholine, Closed Cup)	[9]
Primary Hazards	Flammable liquid and vapor. Causes severe skin burns and eye damage. Harmful if swallowed. Toxic in contact with skin or if inhaled.	[9][10][11]

Hazard Analysis and Safe Handling Protocols

CAUSALITY: The hazards associated with this compound are dominated by the properties of morpholine, a corrosive and flammable substance.^{[12][13]} The terminal alkyne, while highly reactive in specific chemical transformations, does not typically add to the acute toxicity profile but should be handled as a reactive functional group.

Handling Precautions:

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of vapors.^[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield. Morpholine is corrosive and can cause severe, potentially irreversible eye damage.^[9]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes. Avoid all skin contact, as the compound is toxic upon dermal absorption and causes severe burns.^{[11][13]}
 - Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, use a respirator with an appropriate organic vapor cartridge.^[10]
- Safe Handling Practices: Keep away from heat, sparks, open flames, and other ignition sources.^[9] Use only non-sparking tools and take precautionary measures against static discharge.^[13] Avoid breathing mist, vapors, or spray.^[10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[10]
- Keep in a corrosives-compatible and flammables-rated storage area.
- Store locked up and away from strong oxidizing agents.^{[10][11]}

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

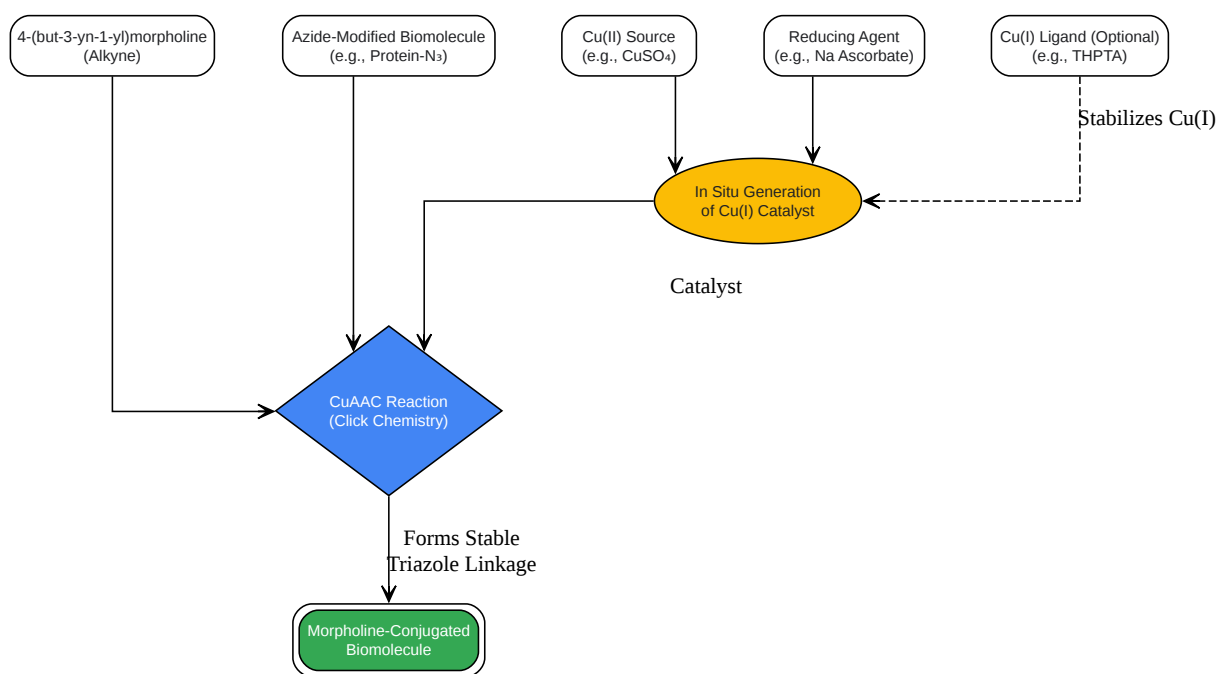
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with copious amounts of water or shower for at least 15 minutes. Seek immediate medical attention.[\[11\]](#)[\[13\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[11\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison control center or doctor immediately.[\[13\]](#)

Core Application: Bioconjugation via CuAAC

The primary application for **4-(but-3-yn-1-yl)morpholine** is the covalent attachment of the morpholine moiety to a target molecule functionalized with an azide group. The Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) is the gold standard for this transformation due to its high efficiency, specificity, and bioorthogonality—meaning it does not interfere with native biological functional groups.[\[6\]](#)

Mechanism Rationale: The reaction proceeds via the copper(I)-catalyzed formation of a stable 1,2,3-triazole ring, which acts as a robust and biologically inert linker between the two molecular entities. This allows for precise control over the conjugation site and stoichiometry.



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Caption: Workflow for CuAAC conjugation using **4-(but-3-yn-1-yl)morpholine**.

Experimental Protocol: CuAAC Labeling of an Azide-Modified Protein

This protocol provides a general method for conjugating **4-(but-3-yn-1-yl)morpholine** to a protein that has been previously modified to contain an azide group.

Materials and Reagent Preparation

Component	Stock Concentration	Solvent	Notes
Azide-Modified Protein	1-5 mg/mL	Reaction Buffer (e.g., PBS, pH 7.4)	Ensure buffer is free of chelating agents like EDTA.
4-(but-3-yn-1-yl)morpholine	100 mM	DMSO or Water	Prepare fresh or store frozen in aliquots.
Copper (II) Sulfate (CuSO ₄)	100 mM	Deionized Water	Stable at room temperature.
Sodium Ascorbate	500 mM	Deionized Water	Prepare fresh immediately before use. Ascorbate solutions oxidize quickly in air.[8]
THPTA Ligand (optional)	100 mM	Deionized Water	Recommended to protect the protein from copper-induced damage and increase reaction efficiency.[6]

Step-by-Step Conjugation Protocol

Causality of Steps: This protocol is designed to maximize conjugation efficiency while preserving protein integrity. The sequential addition of reagents ensures the catalytic cycle is initiated correctly, and the optional degassing step minimizes the oxidation of the crucial Cu(I) catalyst.

- **Prepare the Protein Solution:** In a microcentrifuge tube, add the required volume of your azide-modified protein solution. Adjust the concentration with reaction buffer so that the protein solution comprises no more than 80% of the final reaction volume.
- **Add Reaction Components:** Add the reagents to the protein solution in the following order, mixing gently by pipetting after each addition:

- **4-(but-3-yn-1-yl)morpholine**: Add from the 100 mM stock to achieve a final concentration of 1-2 mM (typically a 10- to 50-fold molar excess over the protein).
- (Optional) THPTA Ligand: Add from the 100 mM stock to achieve a final concentration of 2.5 mM.
- Copper (II) Sulfate: Add from the 100 mM stock to achieve a final concentration of 0.5 mM.
- (Optional but Recommended) Degas Mixture: To remove dissolved oxygen which can oxidize the catalyst, bubble argon or nitrogen gas gently through the solution for 30-60 seconds.^[8]
- Initiate the Reaction: Add the freshly prepared 500 mM Sodium Ascorbate stock solution to a final concentration of 5 mM. The solution may change color slightly, indicating the reduction of Cu(II) to the active Cu(I) state.
- Incubation: Incubate the reaction at room temperature for 1-4 hours or at 4°C overnight. Gentle agitation (e.g., on a rotator) is recommended.
- Purification: Remove unreacted reagents and byproducts to isolate the purified morpholine-conjugated protein. Size-exclusion chromatography (e.g., a desalting column) is a highly effective method.^[6] Dialysis is also a suitable alternative.

Analytical Verification

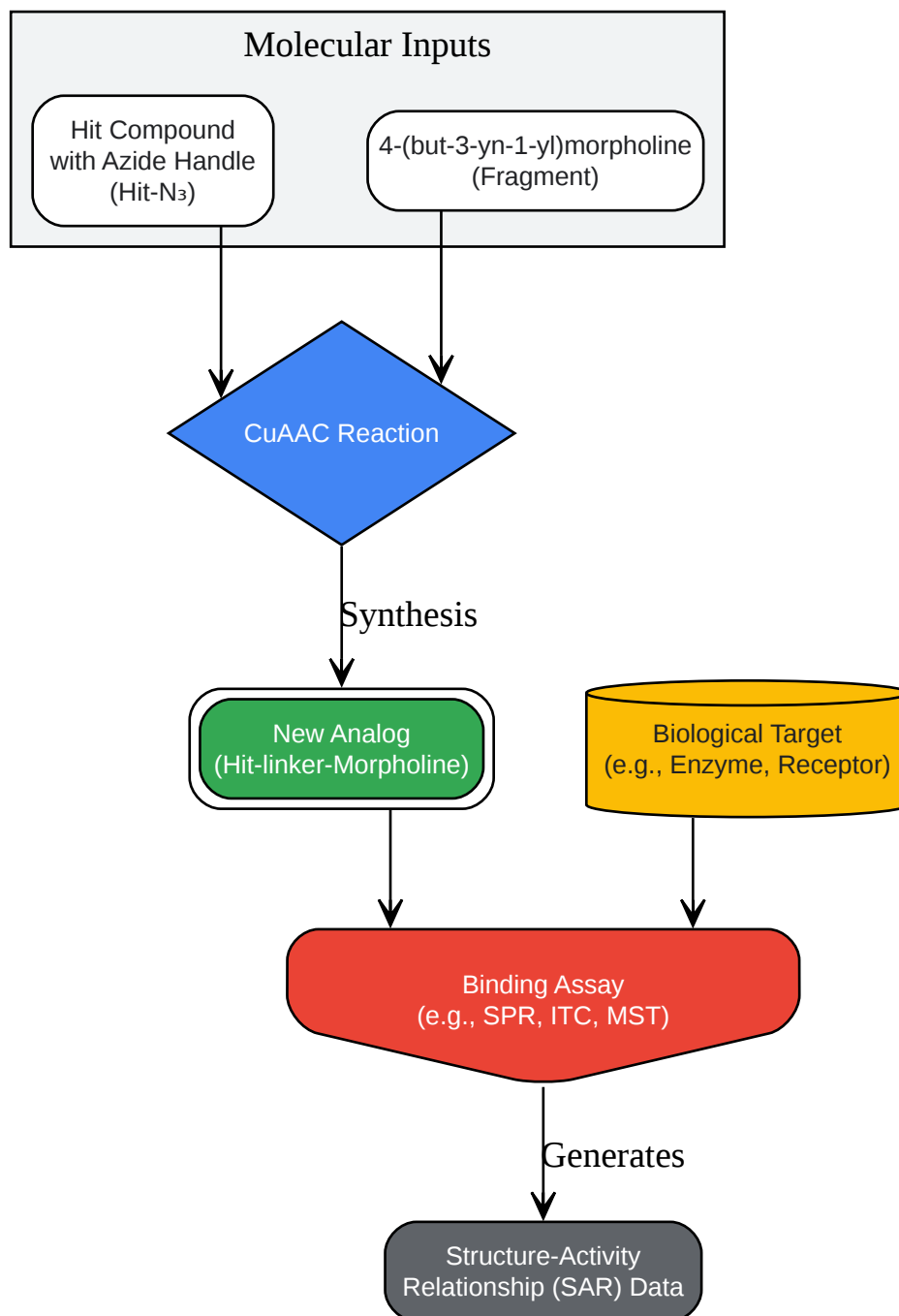
- SDS-PAGE: Successful conjugation can sometimes be visualized as a slight shift in the molecular weight of the protein band. If a fluorescent azide was used as a control, the band can be visualized under UV light.
- Mass Spectrometry (LC-MS or MALDI-TOF): This is the definitive method to confirm conjugation. The mass of the purified protein should increase by the mass of the **4-(but-3-yn-1-yl)morpholine** adduct (139.19 Da).

Application in Fragment-Based Drug Discovery (FBDD)

Beyond bioconjugation, **4-(but-3-yn-1-yl)morpholine** is an excellent tool for FBDD. The alkyne can be used to "click" the morpholine fragment onto an azide-functionalized lead compound or

a solid support for screening assays.

Rationale: This approach allows for the rapid exploration of the chemical space around a hit compound. By adding the morpholine group, researchers can systematically investigate its impact on binding affinity and physicochemical properties, leveraging the known benefits of this privileged scaffold.[\[1\]](#)[\[5\]](#)



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Caption: Use of **4-(but-3-yn-1-yl)morpholine** in Fragment-Based Lead Discovery.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Low or No Conjugation	1. Inactive (oxidized) sodium ascorbate solution. 2. Oxidation of Cu(I) catalyst by dissolved oxygen. 3. Presence of chelators (e.g., EDTA) in the buffer. 4. Inefficient azide modification of the protein.	1. Always prepare sodium ascorbate solution fresh. 2. Degas the reaction mixture with N ₂ or Ar before adding ascorbate.[8] 3. Use a chelator-free buffer like PBS or HEPES. 4. Verify the presence of the azide handle on the starting material using a control reaction with an alkyne-fluorophore.
Protein Precipitation	1. Copper-induced protein aggregation/damage. 2. High concentration of organic co-solvent (DMSO).	1. Add a Cu(I)-stabilizing ligand like THPTA or TBTA to the reaction.[6] 2. Ensure the final DMSO concentration is below 5% (v/v).
Non-Specific Labeling	This is rare for CuAAC but could indicate issues with the purity of the starting materials.	Purify the azide-modified protein and 4-(but-3-yn-1-yl)morpholine before the reaction.

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